

No Publicly Available Protocols for 10-Hydroxy-16-epiaffinine in Cell Culture

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Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

Cat. No.: B15596933

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Despite a comprehensive search of scientific literature and chemical databases, no specific protocols, application notes, or mechanistic studies detailing the use of **10-Hydroxy-16-epiaffinine** in cell culture have been found in publicly available resources.

The compound **10-Hydroxy-16-epiaffinine** is a recognized chemical entity with the Chemical Abstracts Service (CAS) registry number 82513-70-0. However, at present, there is a notable absence of published research investigating its biological effects on cultured cells. This lack of data prevents the creation of the requested detailed application notes, experimental protocols, and signaling pathway diagrams.

Related Alkaloids and Potential Areas of Research

10-Hydroxy-16-epiaffinine belongs to the broader class of monoterpenoid indole alkaloids. Research into structurally similar compounds, such as affinisine and akuammicine, may offer initial insights for researchers interested in exploring the potential biological activities of **10-Hydroxy-16-epiaffinine**. These related alkaloids have been isolated from various plant species, particularly within the Apocynaceae family, and some have been investigated for their pharmacological properties.

For instance, affinisine has been shown to exhibit inhibitory effects on acetylcholinesterase and butyrylcholinesterase, suggesting a potential role in neurotransmission.^[1] Akuammicine and other alkaloids from *Picralima nitida* have been studied for their activity at opioid receptors.^[2] These findings in related compounds could suggest that **10-Hydroxy-16-epiaffinine** might also interact with neurological or other cellular signaling pathways.

A synthetic route for the related compound, (-)-(E)16-epiaffinisine, has been described, which could provide a basis for the chemical synthesis of **10-Hydroxy-16-epiaffinine** for research purposes.[3]

Future Research Directions

Given the lack of existing data, any investigation into the effects of **10-Hydroxy-16-epiaffinine** in cell culture would be novel. Initial studies would likely need to establish fundamental parameters, including:

- **Cytotoxicity:** Determining the concentration range over which **10-Hydroxy-16-epiaffinine** affects cell viability using standard assays such as MTT, XTT, or lactate dehydrogenase (LDH) release.
- **Cell Line Screening:** Assessing the compound's effects across a panel of different cell lines (e.g., cancer cell lines, primary cells) to identify potential cell-type specific responses.
- **Mechanism of Action:** Investigating the molecular pathways through which **10-Hydroxy-16-epiaffinine** exerts any observed effects. This could involve assays for apoptosis (e.g., caspase activation, Annexin V staining), cell cycle analysis (e.g., flow cytometry), and analysis of key signaling proteins (e.g., Western blotting).

As no data is available, it is not possible to provide the requested tables of quantitative data, detailed experimental protocols, or diagrams of signaling pathways. Researchers and drug development professionals are encouraged to perform exploratory studies to generate this foundational data.

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References

- 1. Affinisine - Wikipedia [en.wikipedia.org]

- 2. Opioid activity of alkaloids extracted from *Picralima nitida* (fam. Apocynaceae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Enantiospecific total synthesis of (-)-(E)16-epiaffinisine, (+)-(E)16-epinormacusine B, and (+)-dehydro-16-epiaffinisine as well as the stereocontrolled total synthesis of alkaloid G - PubMed [pubmed.ncbi.nlm.nih.gov]
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